

# Personal protective equipment for handling 2-Hydroxybenzophenone

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## Compound of Interest

Compound Name: 2-Hydroxybenzophenone

Cat. No.: B104022

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## Essential Safety and Handling Guide for 2-Hydroxybenzophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Hydroxybenzophenone** (CAS: 117-99-7). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

### Hazard Summary

**2-Hydroxybenzophenone** presents several health hazards that require careful management. It is known to cause skin, eye, and respiratory irritation. The toxicological properties of this chemical have not been fully investigated, warranting a cautious approach.

Hazard Type	Description	GHS Classification
Skin Irritation	Causes skin irritation upon contact.	Skin Irrit. 2
Eye Irritation	Causes serious eye irritation.	Eye Irrit. 2A
Respiratory Irritation	May cause respiratory tract irritation upon inhalation of dust.	STOT SE 3
Combustibility	The material is a combustible solid.	Not Classified

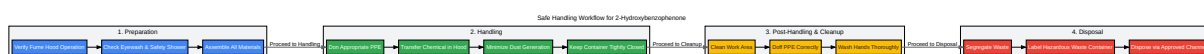
## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following equipment is mandatory when handling **2-Hydroxybenzophenone**.

Protection Type	Recommended Equipment	Standards & Purpose
Eye Protection	Chemical safety goggles or safety glasses with side shields.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. Protects eyes from dust and splashes.
Hand Protection	Appropriate chemical-resistant gloves (e.g., Nitrile or Butyl rubber).	Inspect gloves for tears or punctures before each use. Prevents skin contact and absorption.
Body Protection	Laboratory coat or appropriate protective clothing.	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved respirator (e.g., type ABEK filter, or a P95 particulate respirator for dust).	Required when handling large quantities, in poorly ventilated areas, or when dust may be generated. A formal respiratory protection program meeting OSHA 29 CFR 1910.134 or EN 149 must be followed.

## Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is essential for safety. The following diagram and procedures outline the handling process from preparation to disposal.



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Caption: Workflow for safely handling **2-Hydroxybenzophenone**.

### 1. Preparation Phase

- **Work Area Setup:** All handling of **2-Hydroxybenzophenone** powder should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure. The work surface should be clean and uncluttered.
- **Verify Safety Equipment:** Before starting, ensure that an emergency eyewash station and a safety shower are accessible and operational.
- **Assemble Materials:** Gather all necessary equipment, reagents, and waste containers to avoid interruptions during handling.

### 2. Handling Phase

- **Don PPE:** Put on all required personal protective equipment as detailed in the PPE table above.
- **Chemical Transfer:** Use a spatula or other suitable tools for transferring the chemical. Avoid any actions, such as scooping or pouring quickly, that could generate airborne dust.
- **Storage:** When not in use, keep the container tightly closed and store it in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents.

### 3. Post-Handling & Cleanup

- **Decontamination:** Clean the work area thoroughly after handling is complete.
- **Doff PPE:** Remove PPE carefully to avoid contaminating yourself. Dispose of single-use items in the designated hazardous waste container.
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly with soap and water after removing gloves.

## Spill and Emergency Procedures

### Small Spills

- Alert personnel in the immediate vicinity.
- Wearing appropriate PPE, sweep up the solid material, being careful to avoid creating dust.
- Place the collected material into a designated, labeled container for hazardous waste.
- Clean the spill area with a damp cloth or paper towel, and place these cleaning materials into the hazardous waste container.

### First-Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Remove all contaminated clothing. Immediately wash the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.
- **Inhalation:** Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical aid.

## Disposal Plan

All waste containing **2-Hydroxybenzophenone** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- **Solid Waste:** Collect unused or contaminated solid **2-Hydroxybenzophenone** in a clearly labeled, sealed container designated for hazardous waste.
- **Contaminated Materials:** Dispose of contaminated gloves, weighing papers, and other disposable materials in the same designated solid hazardous waste container.
- **Prohibition:** Do not empty this chemical or its solutions into drains.
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